

Stability issues and storage of 2-Phenyl-1-(piperazin-1-yl)ethanone

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Compound of Interest

Compound Name: 2-Phenyl-1-(piperazin-1-yl)ethanone

Cat. No.: B1334877

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Technical Support Center: 2-Phenyl-1-(piperazin-1-yl)ethanone

This technical support center provides guidance on the stability, storage, and handling of **2-Phenyl-1-(piperazin-1-yl)ethanone**. The information is intended for researchers, scientists, and professionals in drug development.

Troubleshooting Guide

This guide addresses common issues that may be encountered during the handling and use of **2-Phenyl-1-(piperazin-1-yl)ethanone**.

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected degradation of the compound.	<ul style="list-style-type: none">- Improper storage conditions (exposure to light, moisture, or high temperatures).- Contamination with incompatible substances.	<ul style="list-style-type: none">- Review storage conditions. Ensure the compound is stored in a tightly sealed container, in a cool, dry, and dark place.[1][2]- Verify that the compound has not come into contact with strong oxidizing agents, strong acids, acid anhydrides, or acid chlorides.[1]
Inconsistent experimental results.	<ul style="list-style-type: none">- Degradation of the compound over the course of the experiment.- Use of a degraded stock solution.	<ul style="list-style-type: none">- Prepare fresh solutions for each experiment.- If using a stock solution, perform a quick purity check (e.g., by TLC or HPLC) before use.- Consider the pH of your experimental system, as piperazine derivatives can undergo hydrolysis at certain pH values.[3]
Discoloration of the solid compound.	<ul style="list-style-type: none">- Exposure to light. Piperazine itself can darken upon exposure to light.[4]	<ul style="list-style-type: none">- Store the compound in an amber vial or a light-blocking container.
Formation of unknown impurities in samples.	<ul style="list-style-type: none">- Thermal degradation during experimental procedures involving heat.- Oxidative degradation from exposure to air.	<ul style="list-style-type: none">- Minimize exposure of the compound to high temperatures.[5]- If heating is necessary, conduct the experiment under an inert atmosphere (e.g., nitrogen or argon).- Purge solvents with an inert gas to remove dissolved oxygen.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Phenyl-1-(piperazin-1-yl)ethanone**?

A1: To ensure the stability of **2-Phenyl-1-(piperazin-1-yl)ethanone**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][2]} Some suppliers recommend storage under an inert atmosphere at room temperature.^[6] It is also advisable to protect the compound from light, as similar compounds are known to be light-sensitive.^[4] For hydrochloride salts, storage in a designated corrosives area may be necessary.^[1]

Q2: What are the known stability issues with **2-Phenyl-1-(piperazin-1-yl)ethanone**?

A2: While specific stability data for **2-Phenyl-1-(piperazin-1-yl)ethanone** is not extensively published, studies on related phenylpiperazine and N-acylpiperazine compounds indicate potential for degradation under certain conditions. The primary stability concerns are:

- **Hydrolytic Degradation:** The amide bond in the N-acylpiperazine structure can be susceptible to hydrolysis, particularly in acidic or alkaline conditions.^{[3][7]} The rate of hydrolysis is influenced by pH and temperature.^[3]
- **Thermal Degradation:** At elevated temperatures (135-175 °C), piperazine and its derivatives can undergo thermal degradation.^{[5][8]}
- **Oxidative Degradation:** The piperazine ring can be susceptible to oxidation.^[5] The presence of metal ions, such as copper, can catalyze this process.^[5]
- **Photodegradation:** Piperazine-containing compounds can be sensitive to light, which may lead to degradation.^[4]

Q3: What are the potential degradation products of **2-Phenyl-1-(piperazin-1-yl)ethanone**?

A3: Based on studies of similar structures, the following are probable degradation products:

- **Hydrolysis Products:** Cleavage of the amide bond would result in phenylacetic acid and piperazine.
- **Thermal Degradation Products:** Studies on piperazine suggest that thermal degradation can lead to the formation of N-formylpiperazine, N-(2-aminoethyl)piperazine, and ammonia.^{[5][8]}

- Oxidative Degradation Products: Oxidation of the piperazine ring can lead to various products, including ethylenediamine and carboxylates.[5]

Q4: What are the safe handling procedures for **2-Phenyl-1-(piperazin-1-yl)ethanone**?

A4: **2-Phenyl-1-(piperazin-1-yl)ethanone** and its analogs are often classified as irritants and may be harmful if ingested or in contact with skin.[1] Therefore, the following safety precautions should be taken:

- Use in a well-ventilated area or under a chemical fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]
- Avoid breathing dust.[1]
- In case of contact with eyes or skin, rinse immediately with plenty of water for several minutes.[1]
- Dispose of waste in accordance with local regulations.[1]

Q5: What materials are incompatible with **2-Phenyl-1-(piperazin-1-yl)ethanone**?

A5: Avoid contact with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides, as these can react with the compound.[1]

Experimental Protocols

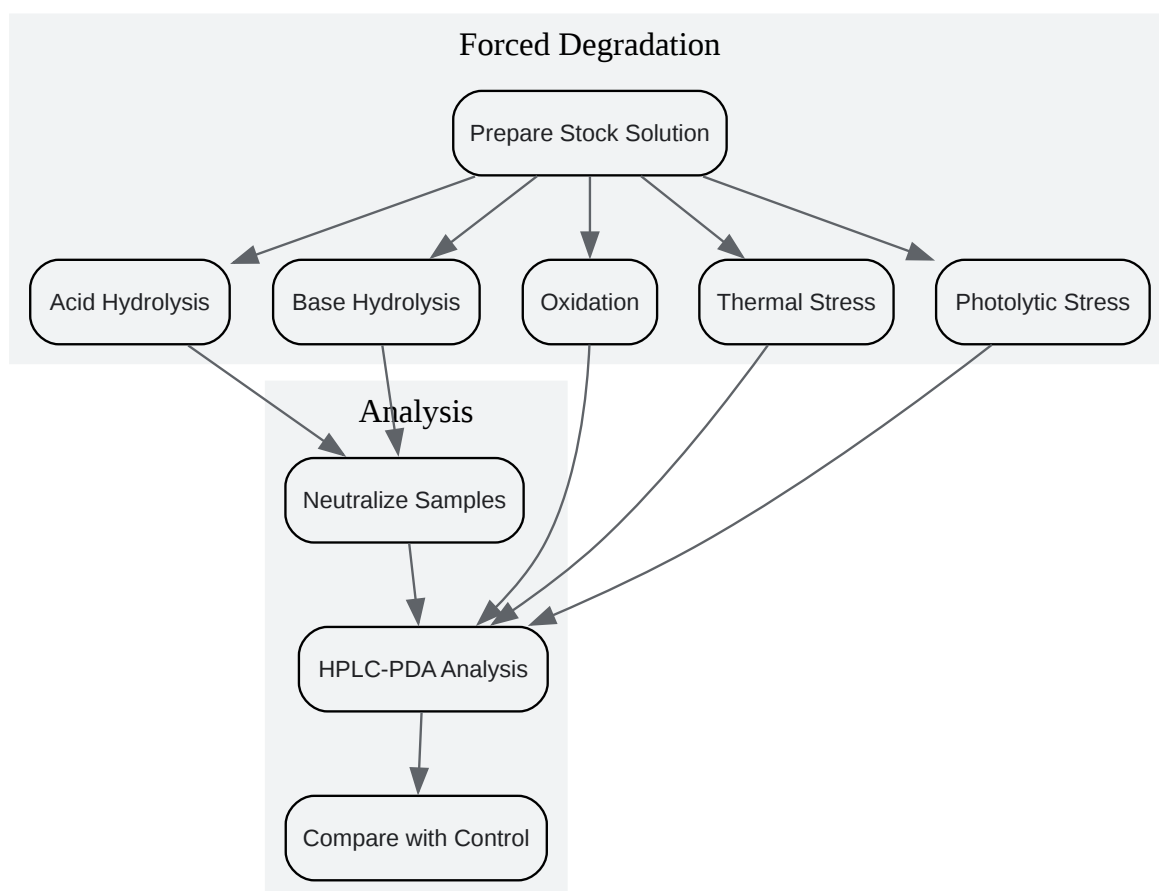
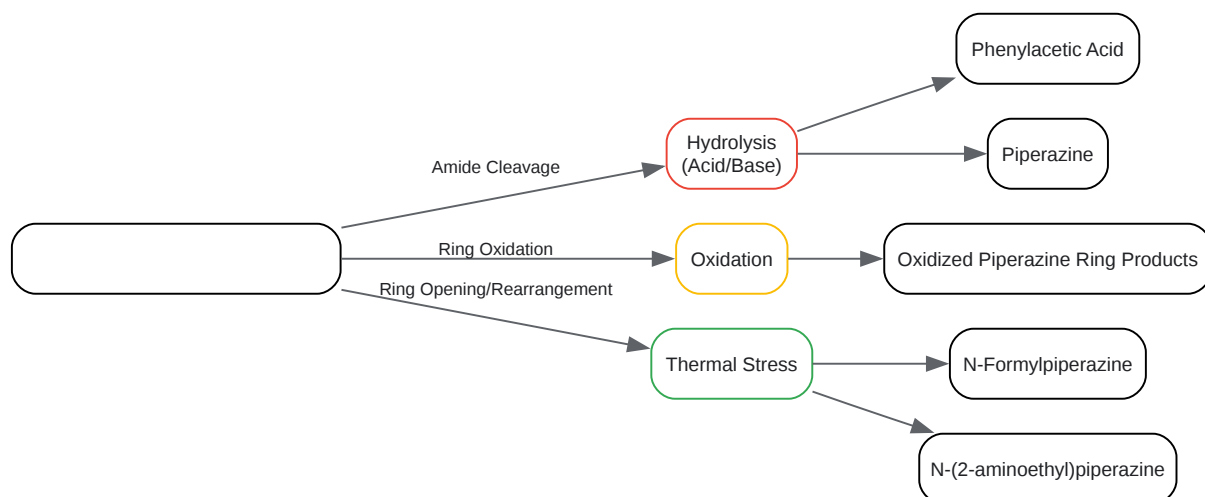
Protocol 1: Forced Degradation Study for **2-Phenyl-1-(piperazin-1-yl)ethanone**

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and pathways.

- Preparation of Stock Solution: Prepare a stock solution of **2-Phenyl-1-(piperazin-1-yl)ethanone** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 N HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 N NaOH. Incubate at 60°C for 24 hours.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep at room temperature for 24 hours.
- Thermal Degradation: Heat the solid compound at 105°C for 24 hours. Dissolve the stressed solid in the initial solvent.
- Photolytic Degradation: Expose the stock solution to UV light (254 nm) for 24 hours.
- Sample Analysis:
 - Neutralize the acidic and basic samples before analysis.
 - Analyze all samples, including a non-stressed control, by a stability-indicating HPLC method (e.g., reverse-phase C18 column with a gradient of water and acetonitrile containing 0.1% formic acid).
 - Monitor the chromatograms for the appearance of new peaks and a decrease in the area of the parent peak.
- Peak Purity Analysis: Use a photodiode array (PDA) detector to assess the peak purity of the parent compound in the stressed samples to ensure that no degradation products are co-eluting.

Visualizations



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